

Spectroscopic Confirmation of 4'-Nitroacetophenone Semicarbazone: A Comparative Guide

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Compound of Interest

Compound Name: 4'-Nitroacetophenone
semicarbazone

CAS No.: 52376-81-5

Cat. No.: B2621554

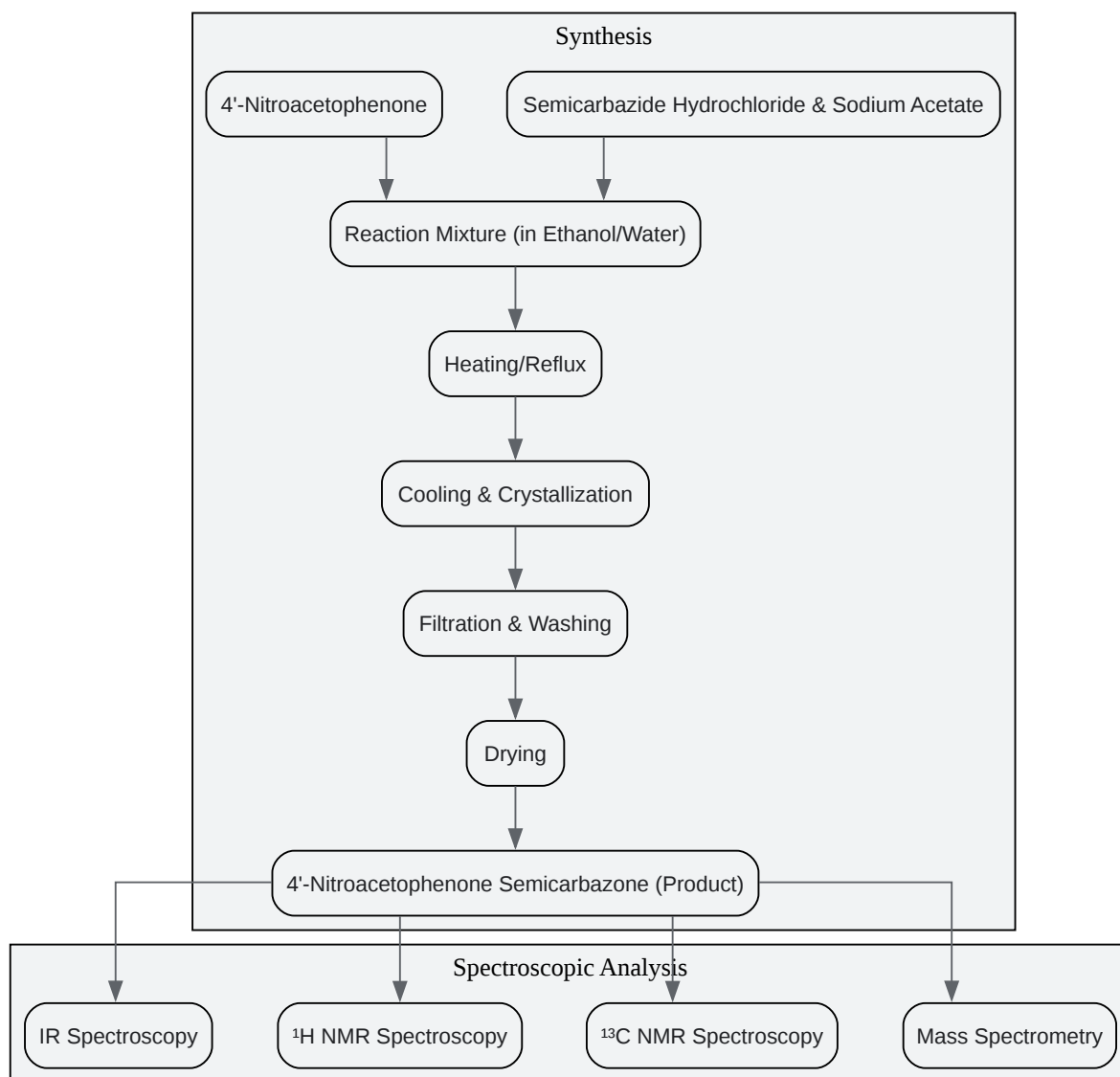
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For researchers, scientists, and drug development professionals, the unambiguous confirmation of a synthesized compound's structure is paramount. This guide provides a comparative analysis of the spectroscopic data for the starting material, 4'-nitroacetophenone, and its derivative, **4'-nitroacetophenone semicarbazone**, to definitively confirm the successful synthesis and structure of the latter.

The conversion of a ketone to a semicarbazone is a common derivatization reaction in organic chemistry, often employed for the identification and characterization of carbonyl compounds. In this guide, we detail the spectroscopic changes observed when 4'-nitroacetophenone is converted to its semicarbazone derivative, providing a clear pathway for structural confirmation using Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS).

Experimental Workflow

The synthesis of **4'-nitroacetophenone semicarbazone** from 4'-nitroacetophenone is a straightforward condensation reaction. The general workflow for this synthesis and subsequent analysis is outlined below.



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